

An In-depth Technical Guide to 3-Bromo-4-fluorophenylacetic acid

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Compound of Interest

Compound Name: 3-Bromo-4-fluorophenylacetic Acid

Cat. No.: B150886

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-4-fluorophenylacetic acid**, a key intermediate in organic synthesis. This document outlines its chemical and physical properties, safety information, and a detailed experimental protocol for its synthesis.

Core Properties of 3-Bromo-4-fluorophenylacetic acid

3-Bromo-4-fluorophenylacetic acid is a halogenated aromatic carboxylic acid. Its core properties are summarized in the table below, providing a quick reference for researchers.

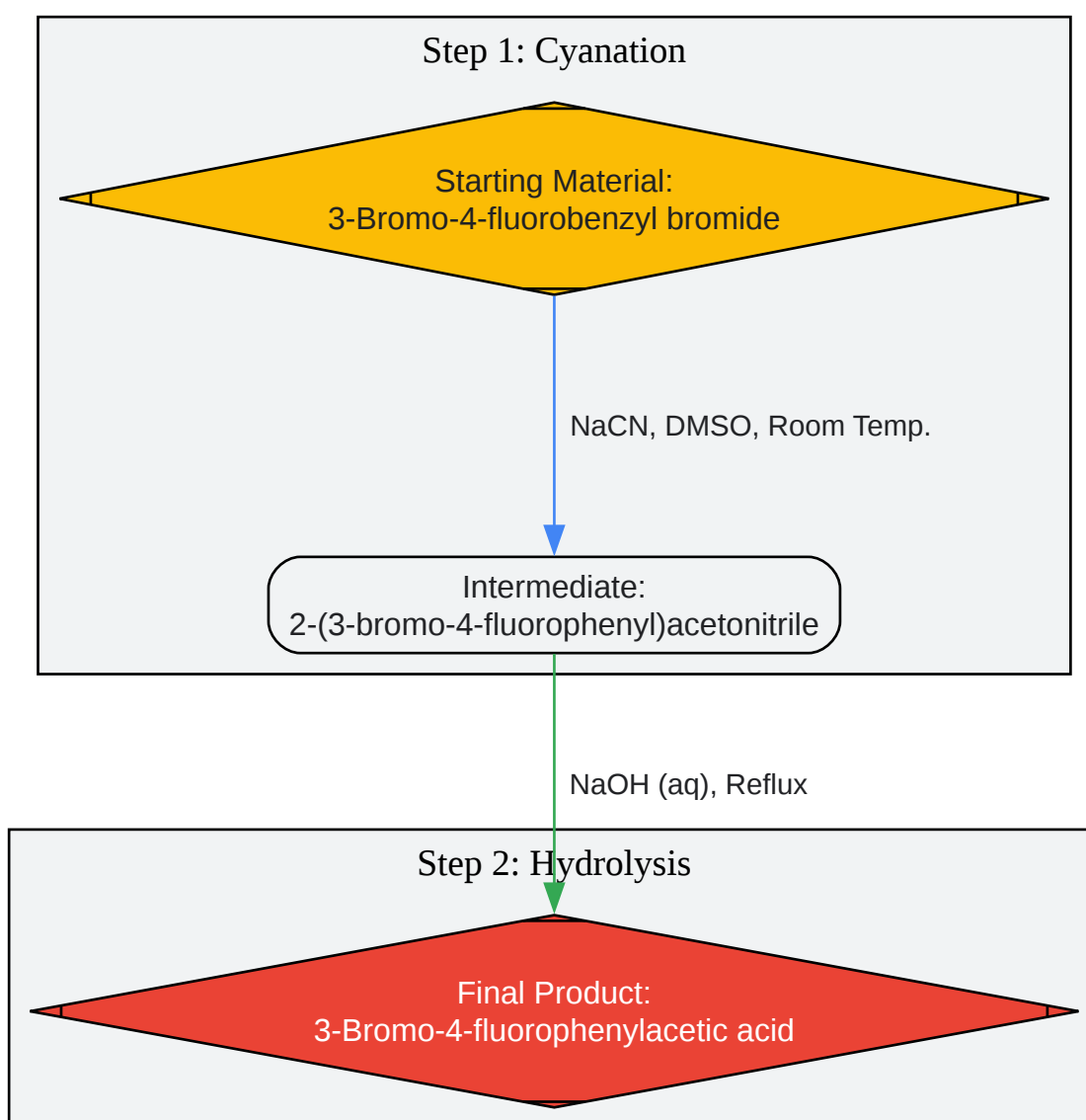
Property	Value	Reference
CAS Number	194019-11-9	[1][2]
Molecular Formula	C8H6BrFO2	[2]
Molecular Weight	233.03 g/mol	[2]
Physical Form	Crystal - Powder	[1]
Purity	Typically available at ≥96% or 97%	[1][2]
Storage Temperature	Room Temperature	[1]

Synthesis of 3-Bromo-4-fluorophenylacetic acid

A common and effective method for the synthesis of **3-Bromo-4-fluorophenylacetic acid** involves a two-step process starting from 3-bromo-4-fluorobenzyl bromide. The first step is the formation of the corresponding nitrile, 2-(3-bromo-4-fluorophenyl)acetonitrile, followed by hydrolysis to the desired carboxylic acid.

Experimental Workflow

The following diagram illustrates the synthetic pathway from the benzyl bromide starting material to the final phenylacetic acid product.



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Caption: Synthetic workflow for **3-Bromo-4-fluorophenylacetic acid**.

Detailed Experimental Protocols

Step 1: Synthesis of 2-(3-bromo-4-fluorophenyl)acetonitrile

This protocol is based on established procedures for the cyanation of benzyl halides.

- Materials:
 - 3-Bromo-4-fluorobenzyl bromide
 - Sodium cyanide (NaCN)
 - Dimethyl sulfoxide (DMSO)
 - Ethyl acetate
 - 5% Sodium chloride solution
 - Anhydrous magnesium sulfate
- Procedure:
 - In a round-bottom flask, dissolve 3-bromo-4-fluorobenzyl bromide (e.g., 5.0 g) in dimethyl sulfoxide (e.g., 80 mL).
 - To this solution, add sodium cyanide (a slight molar excess).
 - Stir the reaction mixture at room temperature for approximately 18 hours.
 - Upon completion, pour the reaction mixture into ethyl acetate.
 - Wash the organic layer four times with a 5% sodium chloride solution.
 - Separate the organic layer and dry it over anhydrous magnesium sulfate.

- Filter the solution and concentrate it under reduced pressure to yield the crude product.
- Purify the crude product by silica gel column chromatography to obtain 2-(3-bromo-4-fluorophenyl)acetonitrile as a light amber oil.

Step 2: Hydrolysis of 2-(3-bromo-4-fluorophenyl)acetonitrile

This protocol is a general method for the hydrolysis of nitriles to carboxylic acids.

- Materials:
 - 2-(3-bromo-4-fluorophenyl)acetonitrile
 - Aqueous sodium hydroxide (NaOH) solution (e.g., 40%)
 - Concentrated hydrochloric acid (HCl)
 - Ethyl acetate
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser, add 2-(3-bromo-4-fluorophenyl)acetonitrile.
 - Add an excess of a 40% aqueous sodium hydroxide solution.
 - Heat the mixture to reflux and maintain for 4-5 hours.
 - After the reaction is complete, cool the mixture to room temperature.
 - Extract the aqueous solution with ethyl acetate to remove any unreacted starting material.
 - Carefully acidify the aqueous layer with concentrated hydrochloric acid until the pH is approximately 1.
 - The product, **3-Bromo-4-fluorophenylacetic acid**, will precipitate as a white solid.
 - Filter the solid, wash with cold water, and dry to obtain the final product.

Safety and Handling

3-Bromo-4-fluorophenylacetic acid is classified as a hazardous substance and should be handled with appropriate safety precautions.

Hazard Identification:

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) before handling this chemical and work in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.

Applications in Research and Development

3-Bromo-4-fluorophenylacetic acid serves as a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. For instance, it is a precursor for the synthesis of 3'-Bromo-4'-fluoroacetophenone, which is an important intermediate for various biologically active compounds.[3] The presence of both bromine and fluorine atoms on the phenyl ring allows for selective functionalization through various cross-coupling reactions, making it a versatile reagent for medicinal chemists.

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